

# molecular weight and formula of Tetramethyl-d12-ammonium bromide

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## Compound of Interest

Compound Name: *Tetramethyl-d12-ammonium  
bromide*

Cat. No.: *B1355228*

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## In-Depth Technical Guide: Tetramethyl-d12-ammonium bromide

This guide provides essential information regarding the molecular properties of **Tetramethyl-d12-ammonium bromide**, a deuterated quaternary ammonium salt. It is intended for researchers, scientists, and professionals in the field of drug development and other scientific disciplines where isotopic labeling is utilized.

### Core Molecular Data

The fundamental molecular characteristics of **Tetramethyl-d12-ammonium bromide** are summarized in the table below. This data is critical for a variety of experimental calculations, including stoichiometry, solution preparation, and spectroscopic analysis.

| Property         | Value                              |
|------------------|------------------------------------|
| Chemical Formula | C <sub>4</sub> D <sub>12</sub> BrN |
| Molecular Weight | 166.12 g/mol [1][2]                |

### Detailed Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For **Tetramethyl-d12-ammonium bromide**, this calculation involves the atomic masses of carbon, deuterium (a stable isotope of hydrogen), nitrogen, and bromine.

The chemical formula,  $(CD_3)_4N^+Br^-$ , indicates the presence of:

- Four Carbon (C) atoms
- Twelve Deuterium (D) atoms
- One Nitrogen (N) atom
- One Bromine (Br) atom

The standard atomic weights of these elements are:

- Carbon (C): Approximately 12.011 u[3]
- Deuterium (D): Approximately 2.014 u[4][5]
- Nitrogen (N): Approximately 14.007 u[6][7]
- Bromine (Br): Approximately 79.904 u

The molecular weight is calculated as follows:

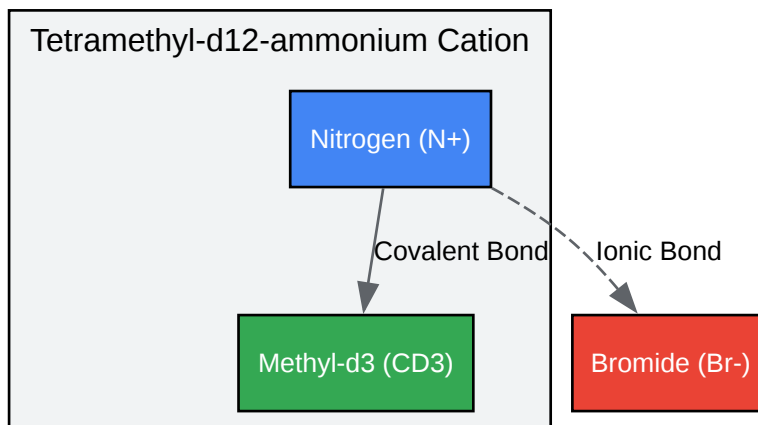
$$(4 \times 12.011) + (12 \times 2.014) + (1 \times 14.007) + (1 \times 79.904) = 166.123 \text{ g/mol}$$

This calculated value is consistent with the experimentally determined and commonly cited molecular weight of 166.12 g/mol .[1][2]

## Logical Relationship of Components

The structure of **Tetramethyl-d12-ammonium bromide** consists of a central nitrogen atom bonded to four deuterated methyl groups, forming a quaternary ammonium cation. This cation is ionically bonded to a bromide anion.

## Logical Structure of Tetramethyl-d12-ammonium bromide



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Caption: Relationship between the cationic and anionic components.

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